

Diisobutyl adipate as a safer alternative to phthalate plasticizers: a review

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Compound of Interest

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Diisobutyl Adipate: A Safer, Effective Alternative to Phthalate Plasticizers

A Comparative Guide for Researchers and Drug Development Professionals

The pervasive use of phthalate plasticizers, particularly Di(2-ethylhexyl) phthalate (DEHP), Dibutyl phthalate (DBP), and Butyl benzyl phthalate (BBP), in a vast array of consumer and medical products has come under intense scrutiny. A growing body of evidence has linked these compounds to adverse health effects, including endocrine disruption and reproductive toxicity. This has spurred the search for safer alternatives that do not compromise the performance of plasticized materials. **Diisobutyl adipate** (DIBA), a biodegradable, non-phthalate plasticizer, has emerged as a promising candidate. This guide provides an objective comparison of DIBA with DEHP, DBP, and BBP, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed decisions about material selection.

Executive Summary

Diisobutyl adipate (DIBA) presents a compelling safety profile compared to the extensively documented hazards of DEHP, DBP, and BBP. While phthalates are recognized endocrine disruptors and reproductive toxicants, DIBA is generally considered non-toxic and has a lower potential for adverse health effects. From a performance perspective, adipates like DIBA are known for imparting excellent low-temperature flexibility to polymers. While direct comparative

data on plasticizing efficiency with this specific group of phthalates is limited in publicly available literature, the general properties of adipates suggest they are a viable alternative. Furthermore, the migration of plasticizers, a critical concern for product safety, is influenced by factors such as molecular weight and compatibility with the polymer matrix.

Physical and Chemical Properties

A fundamental comparison of the physical and chemical properties of DIBA and the selected phthalates is crucial for understanding their behavior as plasticizers.

Property	Diisobutyl Adipate (DIBA)	Di(2- ethylhexyl) Phthalate (DEHP)	Dibutyl Phthalate (DBP)	Butyl Benzyl Phthalate (BBP)
CAS Number	141-04-8	117-81-7	84-74-2	85-68-7
Molecular Formula	C14H26O4	C24H38O4	C16H22O4	C19H20O4
Molecular Weight (g/mol)	258.35	390.56	278.34	312.36
Boiling Point (°C)	293	385	340	370
Melting Point (°C)	-17	-50	-35	-
Density (g/mL at 25°C)	0.954	0.986	1.043	1.121
Water Solubility	42.7 mg/L at 25°C	Low	11.2 mg/L at 25°C	2.69 mg/L at 25°C

Performance as a Plasticizer

The primary function of a plasticizer is to increase the flexibility and workability of a polymer, most commonly polyvinyl chloride (PVC). This is achieved by lowering the glass transition temperature (Tg) of the polymer. Adipates are well-regarded for their ability to impart good low-temperature flexibility.

While specific quantitative data directly comparing the effect of DIBA, DEHP, DBP, and BBP on the Tg of PVC under identical conditions is not readily available in the reviewed literature, the general principle is that a more efficient plasticizer will cause a greater depression in Tg at a given concentration.

Migration from Polymer Matrix

The migration of plasticizers from a polymer matrix is a critical safety concern, particularly for applications involving direct contact with food, pharmaceuticals, or biological tissues. The rate of migration is influenced by several factors, including the molecular weight of the plasticizer, its compatibility with the polymer, the nature of the contacting medium, temperature, and time.

Generally, plasticizers with lower molecular weights tend to have higher migration rates. Therefore, it is expected that DBP, with a molecular weight comparable to DIBA, might exhibit similar migration tendencies, while the larger DEHP and BBP molecules would migrate more slowly under similar conditions. However, compatibility and other factors also play a significant role.

Comparative Toxicology

The most significant differentiator between DIBA and the selected phthalates lies in their toxicological profiles.

Toxicological Endpoint	Diisobutyl Adipate (DIBA)	DEHP, DBP, BBP
Acute Toxicity (Oral LD50, rat)	>10,000 mg/kg (generally low toxicity)	DEHP: 30,000-49,000 mg/kg; DBP: ~8,000 mg/kg; BBP: ~2,000-20,000 mg/kg
Reproductive Toxicity	Not identified as a reproductive toxicant.	Classified as reproductive toxicants.
Endocrine Disruption	Some studies suggest potential for endocrine interaction, but it is not classified as an endocrine disruptor.	Recognized as endocrine disruptors.

Endocrine Disruption Signaling Pathway

Phthalates like DEHP are known to exert their toxic effects by interfering with the endocrine system. One of the key mechanisms is the disruption of androgen signaling, which is crucial for male reproductive development. The following diagram illustrates a simplified signaling pathway for DEHP-induced testicular toxicity.



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Caption: Simplified signaling pathway of DEHP-induced testicular toxicity.

Experimental Protocols

To ensure the objective comparison of plasticizers, standardized experimental protocols are essential. Below are detailed methodologies for key experiments.

Protocol 1: Determination of Plasticizer Efficiency by Glass Transition Temperature (T_g)

Objective: To determine and compare the effect of different plasticizers on the glass transition temperature (T_g) of PVC.

Methodology:

- **Sample Preparation:**
 - Prepare PVC formulations containing a fixed concentration (e.g., 30% by weight) of the plasticizer to be tested (DIBA, DEHP, DBP, or BBP).
 - The formulations should be thoroughly mixed using a two-roll mill at a temperature of 160–170°C to ensure homogeneity.

- Press the milled sheets into films of uniform thickness (e.g., 1 mm) using a hydraulic press at 170-180°C.
- Allow the films to cool to room temperature under pressure.
- Differential Scanning Calorimetry (DSC) Analysis:
 - Cut small samples (5-10 mg) from the prepared PVC films.
 - Place the samples in aluminum DSC pans and seal them.
 - Perform DSC analysis using a calibrated differential scanning calorimeter.
 - The temperature program should include a heating ramp from -50°C to 150°C at a rate of 10°C/min.
 - The Tg is determined as the midpoint of the transition in the heat flow curve.
- Data Analysis:
 - Compare the Tg values obtained for the PVC films containing different plasticizers. A lower Tg indicates a higher plasticizing efficiency at that concentration.

Protocol 2: Quantification of Plasticizer Migration by Solvent Extraction

Objective: To quantify and compare the migration of DIBA, DEHP, DBP, and BBP from a PVC matrix into a food simulant (e.g., ethanol or isoctane).

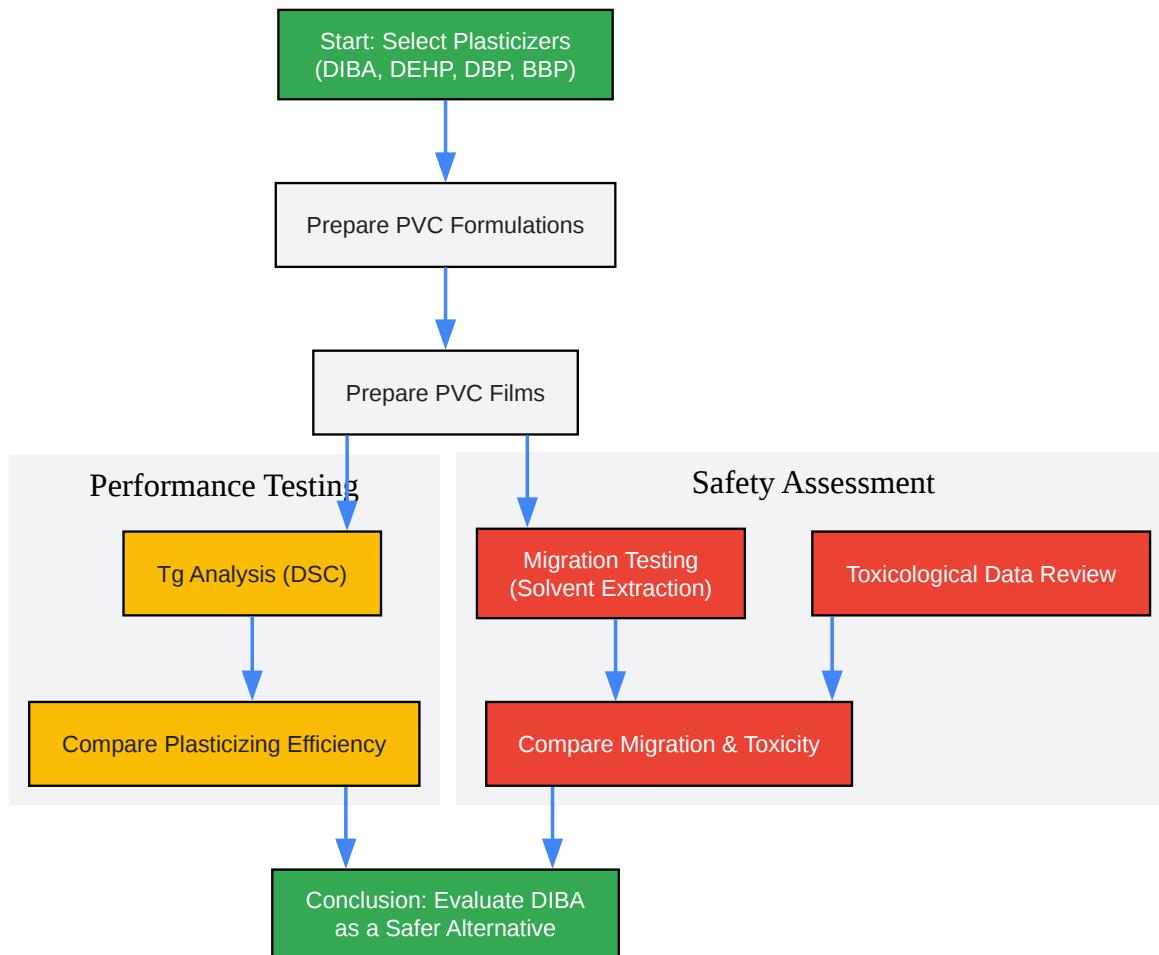
Methodology:

- Sample Preparation:
 - Cut circular discs of a standardized surface area (e.g., 10 cm²) from the plasticized PVC films prepared as in Protocol 1.
- Migration Test:

- Immerse each PVC disc in a sealed glass vial containing a known volume (e.g., 50 mL) of the food simulant (e.g., 50% ethanol in water).
- Incubate the vials at a controlled temperature (e.g., 40°C) for a specified period (e.g., 10 days).
- Sample Analysis:
 - After the incubation period, remove the PVC disc from the vial.
 - Take an aliquot of the food simulant for analysis.
 - Analyze the concentration of the migrated plasticizer in the simulant using a suitable analytical technique, such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC).
- Quantification:
 - Prepare a calibration curve using standard solutions of each plasticizer in the same food simulant.
 - Determine the concentration of the migrated plasticizer in the test samples by comparing their analytical response to the calibration curve.
 - Express the migration results as mg of plasticizer per dm² of the PVC surface area (mg/dm²).

Experimental Workflow for Comparative Analysis

The following diagram illustrates a typical workflow for the comparative analysis of plasticizers.



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Caption: Workflow for the comparative evaluation of plasticizers.

Conclusion

The selection of a plasticizer requires a careful balance of performance, cost, and, most importantly, safety. The data strongly suggests that **diisobutyl adipate** (DIBA) is a significantly safer alternative to the phthalates DEHP, DBP, and BBP. While more direct comparative studies on plasticizing efficiency and migration would be beneficial, the existing toxicological data provides a compelling case for the substitution of these harmful phthalates. For researchers, scientists, and drug development professionals working with plasticized materials, particularly

in applications with human contact, the adoption of safer alternatives like DIBA is a critical step towards ensuring product safety and mitigating potential health risks.

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